

Application Notes and Protocols for Investigating the Mitochondrial Function of ANKRD22

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Compound of Interest

Compound Name: *Ankrd22-IN-1*

Cat. No.: *B15143749*

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Introduction

ANKRD22 (Ankyrin Repeat Domain 22) is a protein that has been identified as a novel mitochondrial membrane protein.^{[1][2]} It plays a significant role in the metabolic reprogramming of cells, particularly in the context of cancer.^{[1][3][4]} ANKRD22 is primarily localized to the mitochondrial membrane, with a smaller fraction found in the mitochondrial matrix.^{[1][2]} Its expression is induced by the tumor microenvironment (TME) and has been shown to influence glycolysis, ATP production, and mitochondrial lipid metabolism.^{[1][3][4]} Understanding the function of ANKRD22 is crucial for developing novel therapeutic strategies targeting metabolic alterations in disease. While a specific inhibitor designated "**Ankrd22-IN-1**" is not yet described in the literature, the small molecule fostamatinib has been identified as a potential inhibitor of ANKRD22, offering a tool for investigation.^{[5][6][7]}

These application notes provide an overview of ANKRD22's function in mitochondria and detailed protocols for investigating its role in cellular metabolism.

Quantitative Data Summary

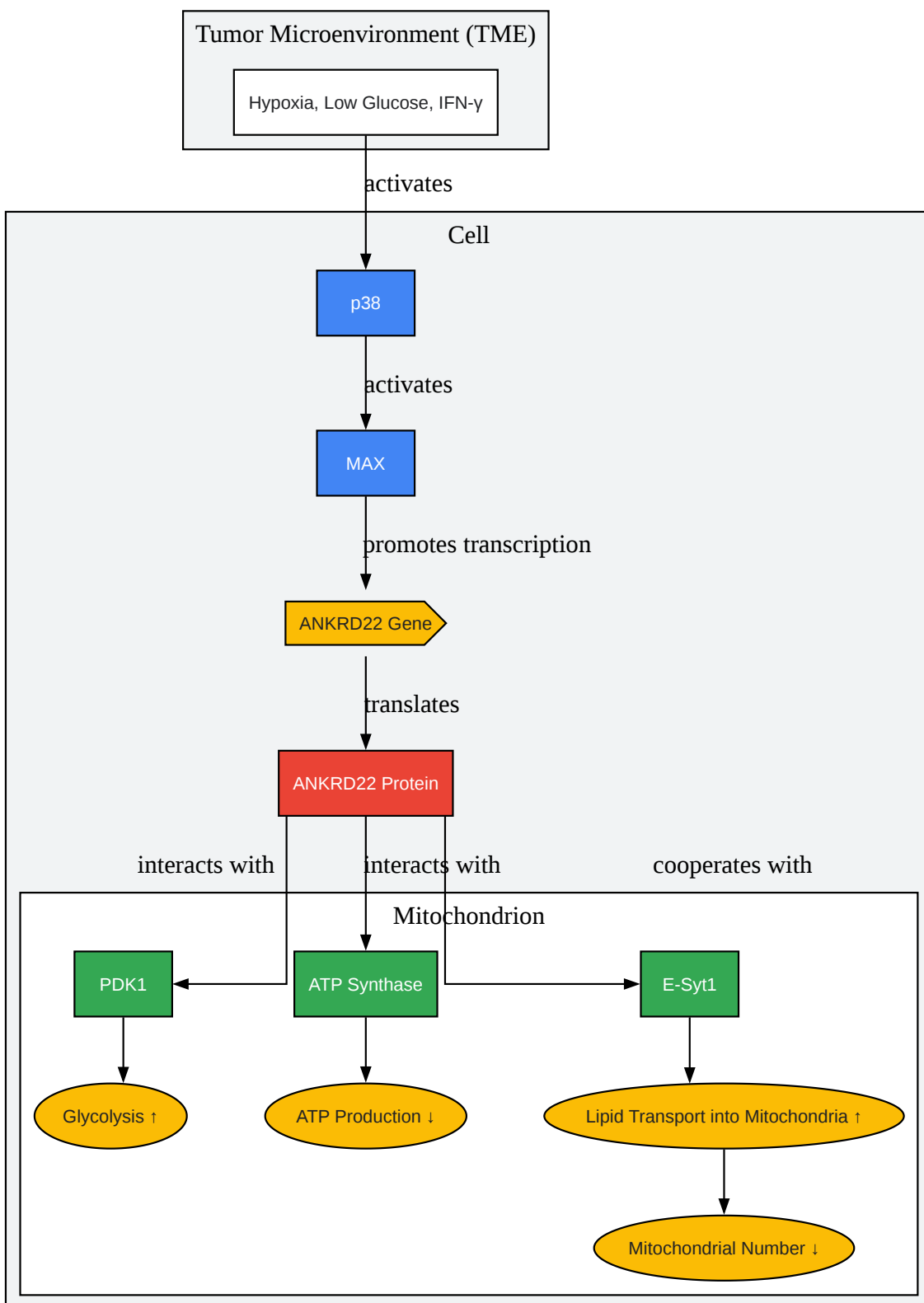
The following tables summarize the key quantitative findings related to the functional effects of ANKRD22 expression on mitochondrial and cellular metabolism.

Table 1: Effects of ANKRD22 Expression on Cellular Energy Metabolism

Parameter	Effect of ANKRD22 Overexpression	Cell Type	Reference
Glycolysis	Increased	Colorectal Cancer Cells	[1]
ATP/ADP Ratio	Decreased	Colorectal Cancer Cells	[1][3]
AMP/ATP Ratio	Increased	Colorectal Cancer Cells	[1][3]

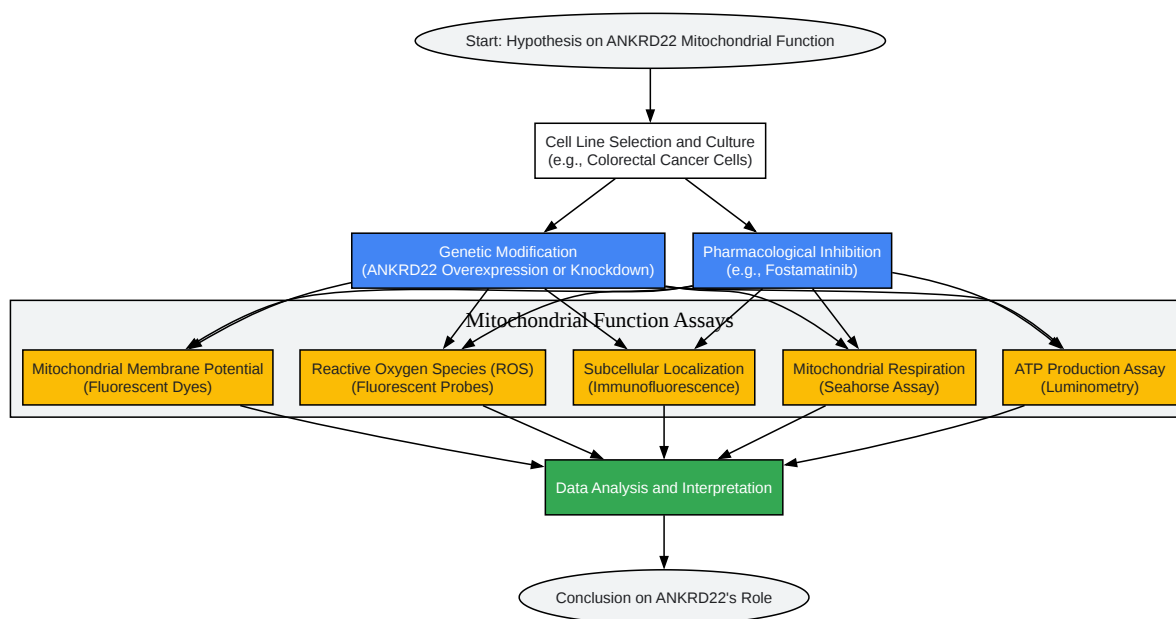
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the known signaling pathways involving ANKRD22 and a general workflow for investigating its mitochondrial function.



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Caption: ANKRD22 signaling pathway in the tumor microenvironment.



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References

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